

# CAS number and molecular structure of potassium picrate.

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## Compound of Interest

Compound Name: Potassium picrate

Cat. No.: B3343831

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## Technical Guide: Potassium Picrate

For Researchers, Scientists, and Drug Development Professionals


This technical guide provides a comprehensive overview of **potassium picrate**, including its chemical identity, physical properties, synthesis, and analytical applications. The information is intended for professionals in research and development.

## Core Data Summary

**Potassium picrate**, systematically named potassium 2,4,6-trinitrophenoxide, is the potassium salt of picric acid. It is a primary explosive and should be handled with appropriate safety precautions.

Molecular Structure:

The molecular structure of **potassium picrate** consists of a potassium cation ( $K^+$ ) ionically bonded to the phenoxide oxygen of the picrate anion (2,4,6-trinitrophenoxide).

 Molecular structure of potassium picrate

CAS Number: 573-83-1<sup>[1]</sup><sup>[2]</sup>

## Quantitative Data

The following table summarizes key quantitative data for **potassium picrate**.

Property	Value
Molecular Formula	$C_6H_2KN_3O_7$ <a href="#">[1]</a> <a href="#">[2]</a>
Molar Mass	267.194 g/mol <a href="#">[1]</a> <a href="#">[2]</a>
Appearance	Reddish-yellow or green crystalline material <a href="#">[1]</a> <a href="#">[2]</a>
Density	1.852 g/cm <sup>3</sup> <a href="#">[1]</a>
Melting Point	250 °C (482 °F; 523 K) <a href="#">[1]</a>
Boiling Point	Detonates at 331 °C before boiling <a href="#">[1]</a>
Crystal System	Orthorhombic <a href="#">[1]</a>

## Experimental Protocols

### Synthesis of Potassium Picrate via Neutralization of Picric Acid with Potassium Carbonate

This protocol details the synthesis of **potassium picrate** from picric acid and potassium carbonate. This method is preferred due to the formation of a less hazardous by-product (carbon dioxide) compared to other bases.

Materials:

- Picric acid ( $C_6H_3N_3O_7$ )
- Potassium carbonate ( $K_2CO_3$ )
- Methanol ( $CH_3OH$ )
- Distilled water
- Glass beakers
- Stirring rod

- Heating mantle with temperature control
- Filtration apparatus (e.g., Büchner funnel and flask)
- Filter paper

#### Procedure:

- **Dissolution of Picric Acid:** In a well-ventilated fume hood, dissolve a measured quantity of picric acid in methanol in a glass beaker. Gentle heating and stirring may be required to facilitate dissolution. As picric acid is barely soluble in water, methanol is a suitable solvent.  
[2]
- **Preparation of Potassium Carbonate Solution:** In a separate beaker, prepare a solution of potassium carbonate by dissolving it in a minimal amount of distilled water.
- **Neutralization Reaction:** Slowly add the potassium carbonate solution to the picric acid solution while stirring continuously. The addition should be done portion-wise to control the reaction rate and prevent excessive foaming from the evolution of carbon dioxide gas. The reaction is a neutralization process where the acidic picric acid reacts with the basic potassium carbonate.[2]
- **Temperature Control:** It is crucial to monitor and control the temperature of the reaction mixture. The temperature should be kept moderate to prevent detonation or excessive evaporation of the methanol solvent.[2]
- **Crystallization:** Upon completion of the reaction (i.e., when the addition of potassium carbonate no longer produces effervescence), allow the solution to cool slowly to room temperature. **Potassium picrate** will crystallize out of the solution as it is less soluble in the solvent mixture at lower temperatures.
- **Isolation of Crystals:** Collect the **potassium picrate** crystals by vacuum filtration using a Büchner funnel and filter paper.
- **Washing:** Wash the collected crystals with a small amount of cold methanol to remove any unreacted starting materials or soluble impurities.

- Drying: Carefully dry the crystals in a desiccator at room temperature. Avoid heating the crystals, as **potassium picrate** is a primary explosive.

#### Safety Precautions:

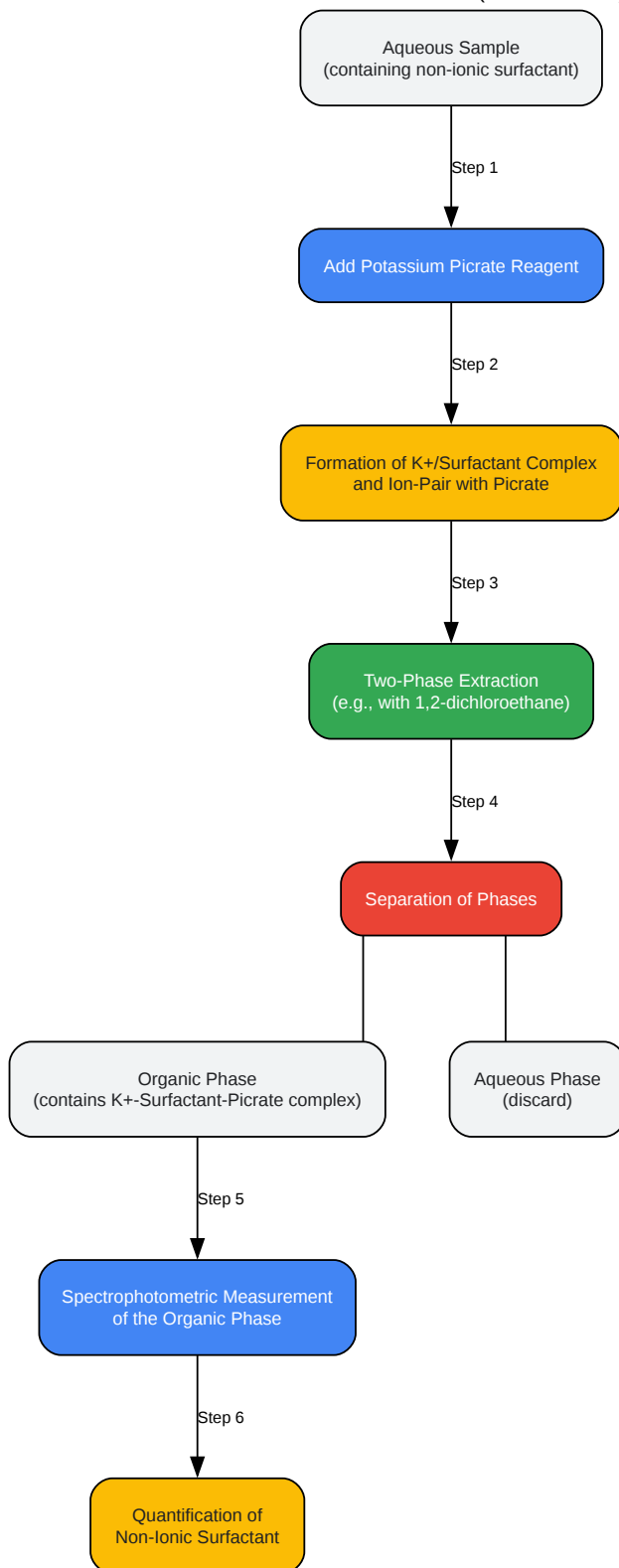
- Always handle picric acid and **potassium picrate** with extreme caution, as they are explosive and shock-sensitive.
  - Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
  - Work in a well-ventilated fume hood to avoid inhalation of dust or vapors.
  - Avoid contact of picrates with metals, as this can form other, more sensitive, metal picrates.
- [2]

## Visualizations

### Experimental Workflow for Determination of Non-Ionic Surfactants

The following diagram illustrates the workflow for the determination of non-ionic surfactants in water using the **potassium picrate** active substances (PPAS) method. In this method, the polyether chain of the non-ionic surfactant complexes with the potassium ion, and this complex is then extracted with the picrate anion into an organic solvent for spectrophotometric analysis.

## Workflow for Non-Ionic Surfactant Determination (PPAS Method)

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Caption: Workflow for the determination of non-ionic surfactants using the PPAS method.

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## References

- 1. PowerLabs Potassium Picrate Synthesis [power-labs.com]
- 2. Potassium picrate - Wikipedia [en.wikipedia.org]
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